

Spectroscopic Profile of 2-Fluoro-N-methylaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-N-methylaniline

CAS No.: 1978-38-7

Cat. No.: B123937

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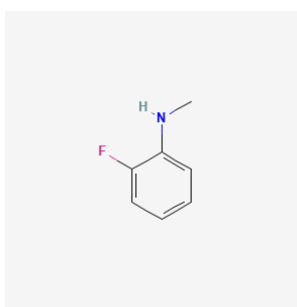
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **2-Fluoro-N-methylaniline** (CAS No: 1978-38-7), a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Understanding its spectroscopic characteristics is crucial for reaction monitoring, quality control, and structural elucidation in drug discovery and development. This document presents available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols for data acquisition.

Compound Information

Identifier	Value
IUPAC Name	2-Fluoro-N-methylaniline
CAS Number	1978-38-7
Molecular Formula	C ₇ H ₈ FN
Molecular Weight	125.15 g/mol

Structure



Spectroscopic Data

A complete set of publicly available, experimentally verified spectral data for **2-Fluoro-N-methylaniline** is not readily accessible in peer-reviewed literature. The following data is a composite of information from spectral databases and analogous compounds. Researchers should consider this information as a reference and are encouraged to acquire experimental data for confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR (Proton NMR) Data (Predicted)

Solvent: CDCl₃, Frequency: 400 MHz

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 6.9 - 7.2	m	2H	Ar-H
~ 6.6 - 6.8	m	2H	Ar-H
~ 3.8 (broad s)	s	1H	N-H
~ 2.9	s	3H	N-CH ₃

¹³C NMR (Carbon NMR) Data

Solvent: CDCl₃, Frequency: 101 MHz

While specific peak assignments are not available, a ¹³C NMR spectrum is accessible through spectral databases.^[1] The spectrum would be expected to show seven distinct signals corresponding to the seven carbon atoms in the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The spectrum for **2-Fluoro-N-methylaniline** would be characterized by the following key absorptions.

Vapor Phase FT-IR Spectral Data^[1]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 3450	Medium	N-H Stretch
~ 3060	Medium	Aromatic C-H Stretch
~ 2940	Medium	Aliphatic C-H Stretch (CH ₃)
~ 1620, 1520	Strong	C=C Aromatic Ring Stretch
~ 1310	Strong	C-N Stretch
~ 1240	Strong	C-F Stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

GC-MS Data^[1]

m/z	Relative Intensity	Assignment
125	High	$[M]^+$ (Molecular Ion)
110	Medium	$[M-CH_3]^+$
95	Medium	$[M-CH_3-NH]^+$ or $[M-HCN-H]^+$

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectral data for aniline derivatives.

NMR Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of **2-Fluoro-N-methylaniline** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$).
- Transfer the solution to a 5 mm NMR tube.

Instrumentation:

- A 400 MHz or higher field NMR spectrometer.

1H NMR Acquisition:

- Pulse Sequence: Standard single pulse.
- Number of Scans: 16

- Relaxation Delay: 1.0 s
- Spectral Width: -2 to 12 ppm

¹³C NMR Acquisition:

- Pulse Sequence: Proton-decoupled single pulse.
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Spectral Width: 0 to 220 ppm

Data Processing:

- Apply Fourier transformation, phase correction, and baseline correction.
- Reference the spectra to the residual solvent peak of CDCl₃ (δ = 7.26 ppm for ¹H and δ = 77.16 ppm for ¹³C).

Infrared (IR) Spectroscopy (Neat Liquid)

Sample Preparation:

- Place a single drop of neat **2-Fluoro-N-methylaniline** onto the surface of a KBr or NaCl salt plate.
- Place a second salt plate on top to create a thin liquid film.

Instrumentation:

- Fourier Transform Infrared (FTIR) Spectrometer.

Acquisition:

- Spectral Range: 4000 - 400 cm⁻¹
- Number of Scans: 16

- Resolution: 4 cm^{-1}
- Record a background spectrum of the clean, empty salt plates prior to sample analysis.

Mass Spectrometry (GC-MS)

Sample Preparation:

- Prepare a dilute solution of **2-Fluoro-N-methylaniline** (e.g., 1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS).

GC Conditions:

- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm).
- Inlet Temperature: 250 $^{\circ}\text{C}$
- Oven Program: Start at 60 $^{\circ}\text{C}$, hold for 2 minutes, then ramp to 280 $^{\circ}\text{C}$ at 10 $^{\circ}\text{C}/\text{min}$.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

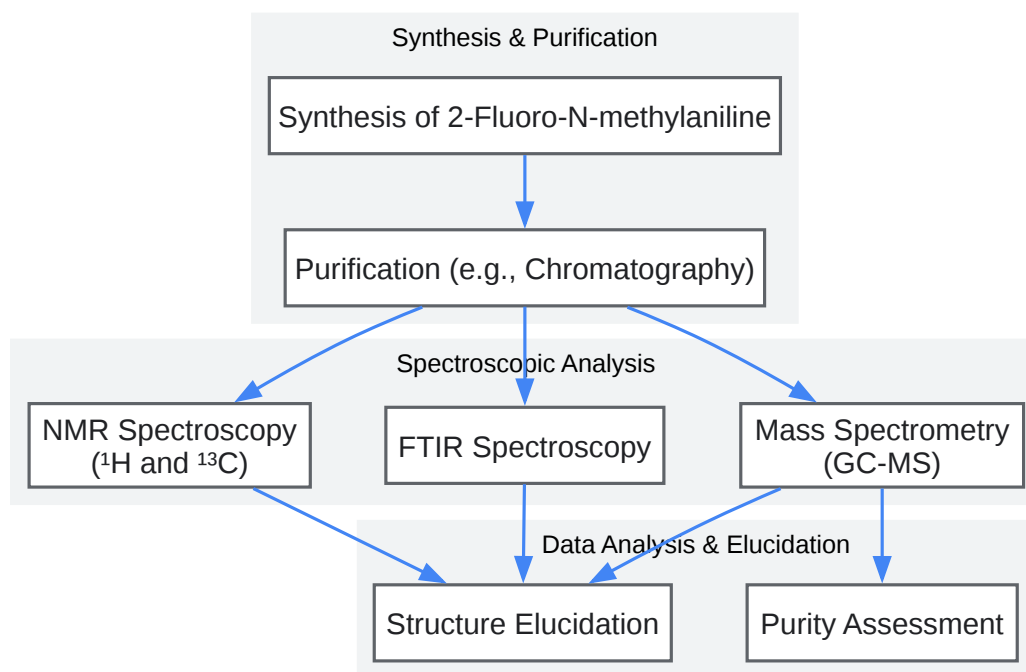
MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: 40-400 amu.
- Source Temperature: 230 $^{\circ}\text{C}$
- Quadrupole Temperature: 150 $^{\circ}\text{C}$

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the typical workflow for the complete spectroscopic characterization of a synthesized compound like **2-Fluoro-N-methylaniline**.

Workflow for Spectroscopic Analysis of 2-Fluoro-N-methylaniline



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Caption: Spectroscopic analysis workflow for **2-Fluoro-N-methylaniline**.

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References

- 1. 2-Fluoro-N-methylaniline | C₇H₈FN | CID 2759010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 2-Fluoro-N-methylaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123937/docs#spectroscopic-profile-of-2-fluoro-n-methylaniline-a-technical-guide>]

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